

Tiprenolol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Tiprenolol*

Cat. No.: *B1202185*

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This technical guide provides an in-depth overview of **Tiprenolol**, a beta-adrenergic receptor antagonist. The information is intended for researchers, scientists, and professionals in drug development, offering key data on its chemical properties, mechanism of action, and analytical methodologies.

Core Chemical and Physical Properties

Tiprenolol is chemically described as 1-(2-Methylsulfonylphenoxy)-3-(propan-2-ylamino)propan-2-ol.^[1] Its fundamental properties are summarized in the table below.

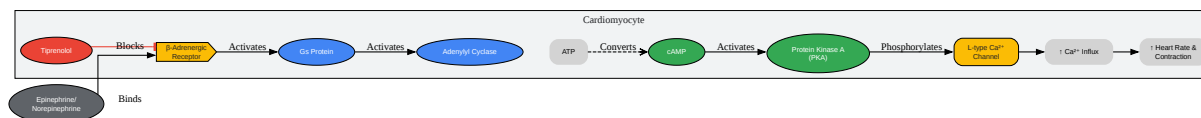
Property	Value	Source
Chemical Formula	C13H21NO2S	[1] [2]
Molar Mass	255.38 g/mol	[1] [2]
CAS Number	26481-51-6	
XLogP3	2.2	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	7	
Topological Polar Surface Area	66.8 Å ²	
Complexity	202	

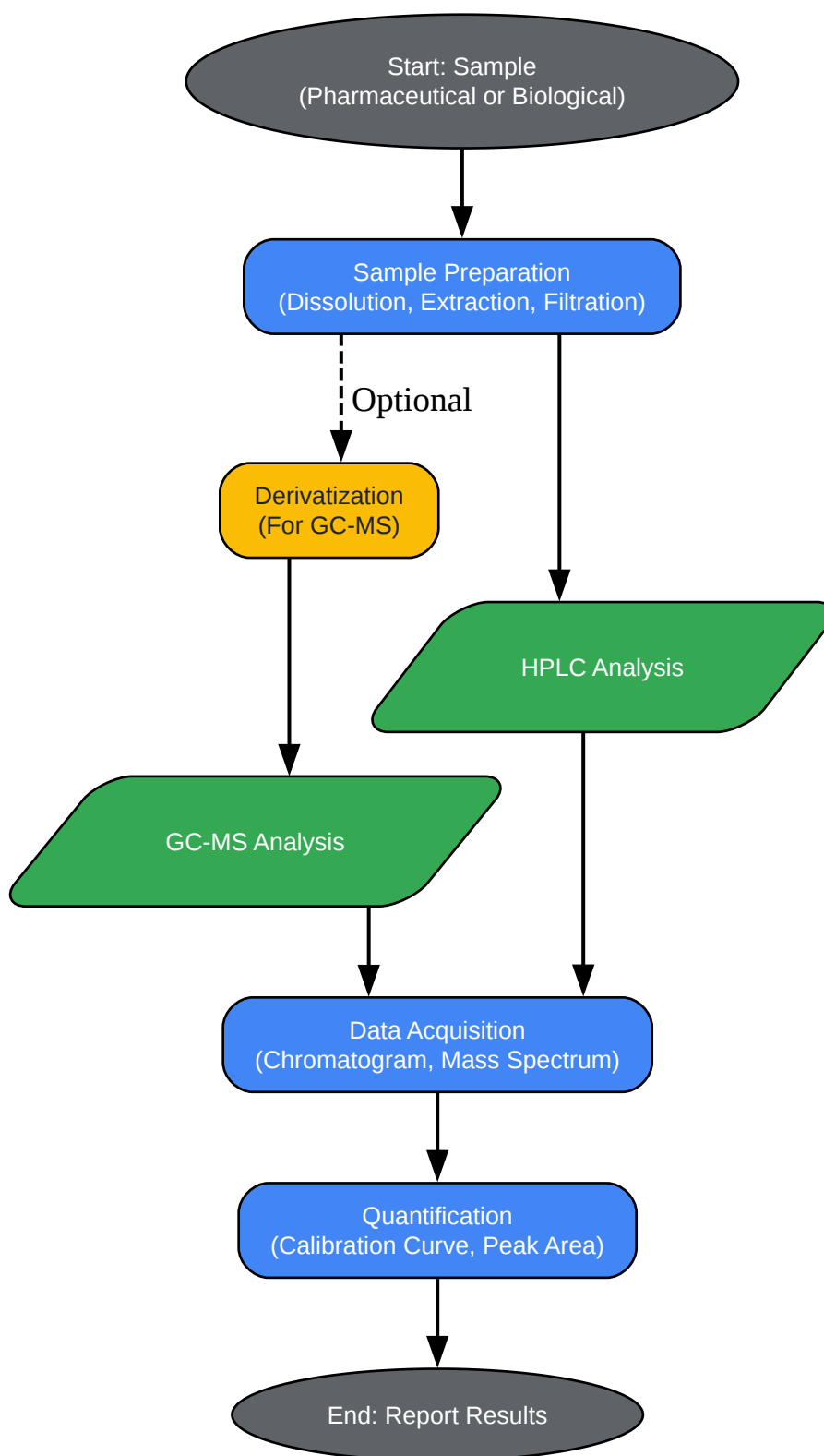
Mechanism of Action: Beta-Adrenergic Blockade

Tiprenolol functions as a beta-adrenergic receptor antagonist. It competitively inhibits the binding of endogenous catecholamines, such as epinephrine and norepinephrine, to beta-adrenergic receptors. This blockade is particularly significant in the cardiovascular system.

The downstream effects of this receptor blockade are a reduction in heart rate, blood pressure, and cardiac contractility. By mitigating the effects of catecholamines, **Tiprenolol** decreases myocardial oxygen demand.

The signaling pathway initiated by beta-adrenergic receptor activation, and consequently inhibited by **Tiprenolol**, is illustrated in the diagram below.





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References

- 1. Tiprenolol - Wikipedia [en.wikipedia.org]
- 2. Tiprenolol, (S)- | C₁₃H₂₁NO₂S | CID 76966339 - PubChem [pubchem.ncbi.nlm.nih.gov]
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